

In-Depth Technical Guide: 3-Hydroxyhexanal (CAS Number 96013-98-8)

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Compound of Interest

Compound Name: 3-Hydroxyhexanal

CAS No.: 96013-98-8

Cat. No.: B15910683

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Hydroxyhexanal** (CAS No. 96013-98-8), a six-carbon hydroxyaldehyde. The document details its physicochemical properties, outlines experimental protocols for its synthesis and purification, and presents available spectroscopic data for its characterization. Furthermore, it explores the current understanding of its biological activity and potential metabolic pathways, drawing comparisons with structurally related compounds where direct data is limited. This guide is intended to serve as a foundational resource for researchers and professionals engaged in chemical synthesis, analytical chemistry, and drug development involving **3-Hydroxyhexanal**.

Introduction

3-Hydroxyhexanal is an organic compound belonging to the class of hydroxyaldehydes. Its structure comprises a six-carbon chain with a hydroxyl group at the third position and a terminal aldehyde group.^[1] This bifunctional nature imparts it with unique chemical reactivity, making it a subject of interest in various fields, including synthetic chemistry, materials science, and as a

potential signaling molecule in biological systems. This guide aims to consolidate the available technical information on **3-Hydroxyhexanal** to facilitate further research and application.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Hydroxyhexanal** is presented in Table 1. These properties are crucial for its handling, storage, and application in experimental settings.

Table 1: Physicochemical Properties of **3-Hydroxyhexanal**

Property	Value	Reference
CAS Number	96013-98-8	[1]
Molecular Formula	C ₆ H ₁₂ O ₂	[1]
Molecular Weight	116.16 g/mol	[1]
Appearance	Colorless to pale yellow clear liquid (estimated)	[2]
Boiling Point	188.00 to 189.00 °C @ 760.00 mm Hg (estimated)	[2]
Flash Point	162.00 °F (72.40 °C) (estimated)	[2]
Solubility	Soluble in water (estimated)	[2]
logP (o/w)	0.296 (estimated)	[2]
Vapor Pressure	0.164000 mmHg @ 25.00 °C (estimated)	[2]

Experimental Protocols

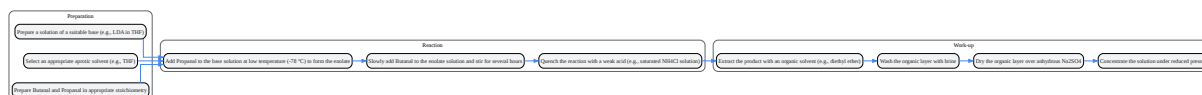
Detailed experimental protocols for the synthesis and purification of **3-Hydroxyhexanal** are not extensively reported in the literature. However, based on general principles of organic synthesis for β-hydroxy aldehydes, a representative protocol can be outlined.

Synthesis via Aldol Condensation

3-Hydroxyhexanal can be synthesized via a crossed aldol condensation between butanal and propanal. In this reaction, the enolate of propanal acts as the nucleophile, attacking the carbonyl carbon of butanal.

Reaction:

Experimental Workflow for Synthesis:



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Caption: General workflow for the synthesis of **3-Hydroxyhexanal** via aldol condensation.

Purification by Column Chromatography

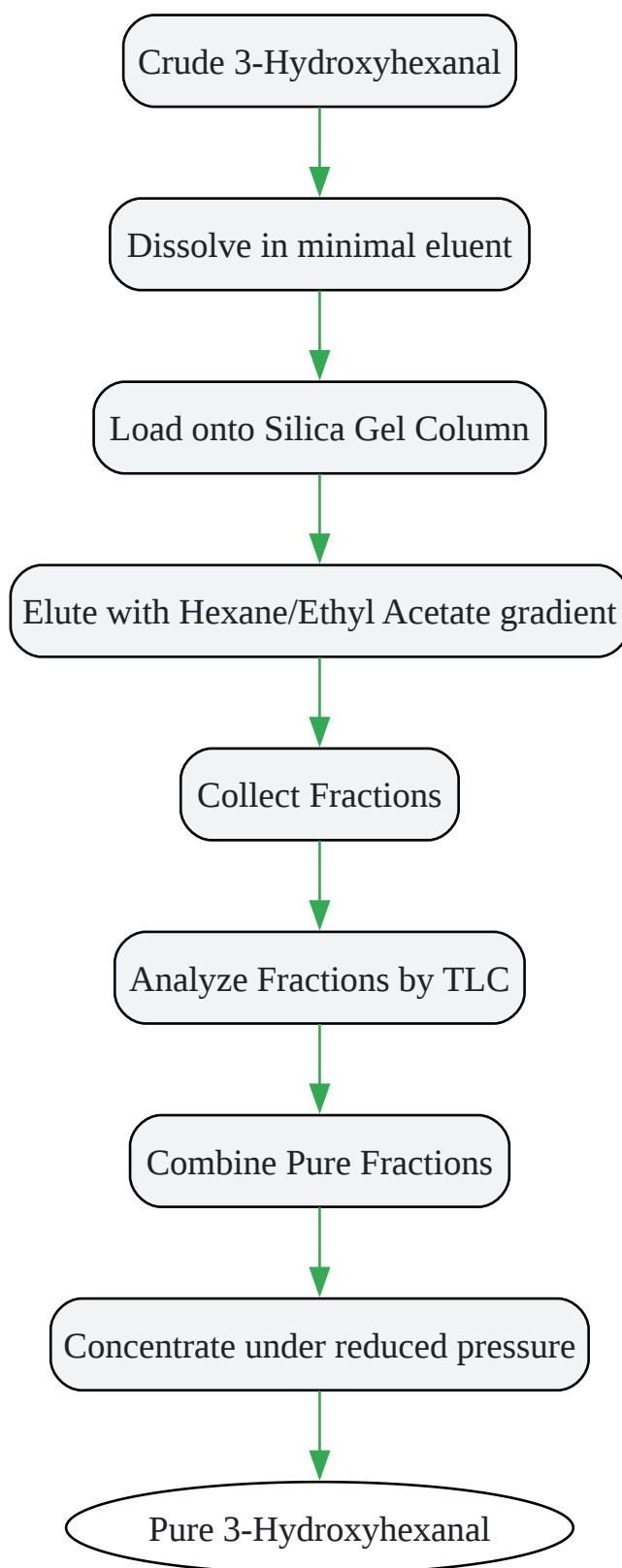
The crude product obtained from the synthesis can be purified using column chromatography on silica gel.

Protocol:

- **Slurry Preparation:** Prepare a slurry of silica gel in a non-polar solvent (e.g., hexane).

- Column Packing: Pour the slurry into a glass column and allow it to settle, ensuring an even packing.
- Sample Loading: Dissolve the crude **3-Hydroxyhexanal** in a minimal amount of the eluent and carefully load it onto the top of the silica gel bed.
- Elution: Elute the column with a solvent system of increasing polarity, for example, a gradient of ethyl acetate in hexane.
- Fraction Collection: Collect fractions of the eluate in separate test tubes.
- Analysis: Analyze the collected fractions by thin-layer chromatography (TLC) to identify the fractions containing the pure product.
- Concentration: Combine the pure fractions and remove the solvent under reduced pressure to obtain purified **3-Hydroxyhexanal**.

Purification Workflow:



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Caption: Workflow for the purification of **3-Hydroxyhexanal** using column chromatography.

Spectroscopic Data

While a complete set of spectroscopic data specifically for **3-Hydroxyhexanal** is not readily available in public databases, the expected spectral features can be predicted based on its structure and data from analogous compounds.

Table 2: Predicted Spectroscopic Data for **3-Hydroxyhexanal**

Technique	Expected Features
^1H NMR	- Aldehydic proton (CHO) signal around δ 9.5-9.8 ppm (triplet).- Proton on the carbon bearing the hydroxyl group (CH-OH) around δ 3.5-4.0 ppm (multiplet).- Methylene protons adjacent to the aldehyde ($\text{CH}_2\text{-CHO}$) around δ 2.4-2.6 ppm (multiplet).- Methylene and methyl protons of the propyl group at various upfield shifts.
^{13}C NMR	- Carbonyl carbon (C=O) signal around δ 200-205 ppm.- Carbon bearing the hydroxyl group (C-OH) around δ 65-75 ppm.- Other aliphatic carbons in the upfield region.
FTIR (cm^{-1})	- Strong, broad O-H stretching vibration around $3200\text{-}3600\text{ cm}^{-1}$.- Strong C=O stretching vibration of the aldehyde around $1720\text{-}1740\text{ cm}^{-1}$.- C-H stretching vibrations of the aldehyde proton around 2720 and 2820 cm^{-1} .- C-H stretching vibrations of the alkyl chain around $2850\text{-}2960\text{ cm}^{-1}$.- C-O stretching vibration around $1050\text{-}1150\text{ cm}^{-1}$.
Mass Spec. (m/z)	- Molecular ion peak (M^+) at 116.- Fragments corresponding to the loss of water ($\text{M}-18$), propyl radical ($\text{M}-43$), and other characteristic fragmentations of aldehydes and alcohols.

Biological Activity and Metabolism

The biological activity of **3-Hydroxyhexanal** has not been extensively studied. However, as a short-chain hydroxy aldehyde, it may share some characteristics with other reactive aldehydes that are products of lipid peroxidation.[3]

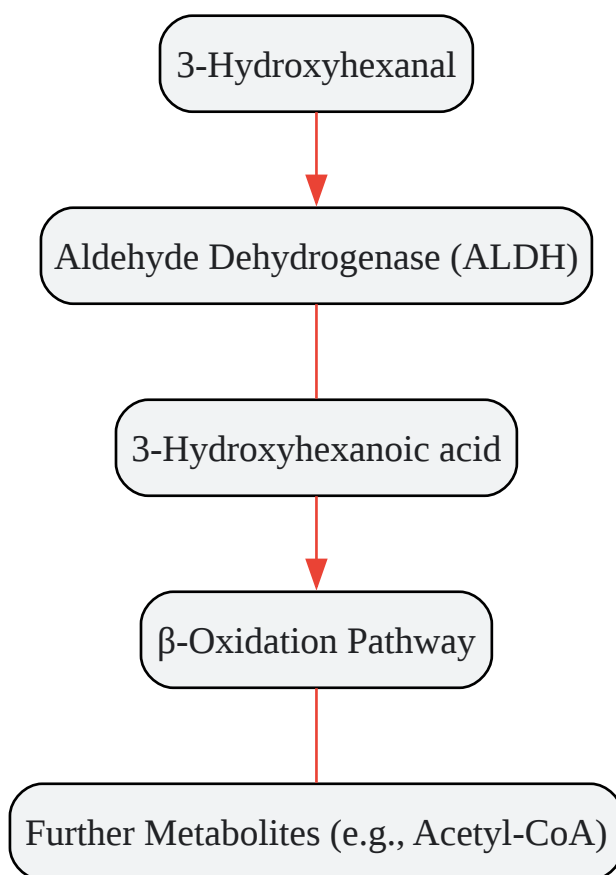
Potential Biological Roles

- **Signaling Molecule:** Short-chain aldehydes can act as signaling molecules in various cellular processes.[3]
- **Cytotoxicity:** At high concentrations, aldehydes can be cytotoxic due to their reactivity with cellular macromolecules like proteins and DNA.[3]
- **Inflammatory Response:** Some hydroxy aldehydes have been implicated in inflammatory pathways. For instance, 3-hydroxybenzoic acid, a related compound, has shown anti-inflammatory effects.[4] However, the specific role of **3-Hydroxyhexanal** is unknown.

Predicted Metabolic Pathway

The metabolism of short-chain hydroxy aldehydes in vivo is complex and can involve several enzymatic pathways.[3] A plausible metabolic fate for **3-Hydroxyhexanal** is initial oxidation of the aldehyde group to a carboxylic acid, followed by further degradation through β -oxidation.

Predicted Metabolic Pathway of **3-Hydroxyhexanal**:



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Caption: A predicted metabolic pathway for **3-Hydroxyhexanal** in biological systems.

Safety and Handling

Detailed toxicological data for **3-Hydroxyhexanal** is not available. However, as with all aldehydes, it should be handled with care in a well-ventilated area, and personal protective equipment (gloves, safety glasses) should be worn.[5] It is recommended to store the compound in a cool, dry place under an inert atmosphere to prevent oxidation.[1]

Conclusion

3-Hydroxyhexanal is a chemical compound with potential applications in various scientific domains. This technical guide has summarized the currently available information on its physicochemical properties, provided representative experimental protocols for its synthesis and purification, and offered insights into its potential spectroscopic characteristics and biological roles. The scarcity of specific experimental data highlights the need for further

research to fully elucidate the chemical and biological properties of this molecule. This guide serves as a starting point for researchers and professionals interested in exploring the potential of **3-Hydroxyhexanal** in their respective fields.

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